

Application Notes and Protocols for Apilimod

Stock Solution Preparation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Apilimod*

Cat. No.: *B1663032*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Apilimod is a potent and selective inhibitor of the lipid kinase PIKfyve, which plays a crucial role in endosomal trafficking and autophagy.[1][2][3] It is under investigation for its therapeutic potential in a variety of diseases, including autoimmune disorders, cancer, and viral infections. [1][2][4] Accurate and consistent preparation of **Apilimod** stock solutions is critical for obtaining reliable and reproducible experimental results. This document provides a detailed protocol for the preparation of **Apilimod** stock solutions using dimethyl sulfoxide (DMSO) as the solvent, along with relevant physicochemical data and diagrams to ensure proper handling and use.

Physicochemical Data of Apilimod

A summary of the key quantitative data for **Apilimod** is presented in the table below for easy reference.

Property	Value	Reference(s)
Chemical Name	3-methyl-2-[6-(4-morpholinyl)-2-[2-(2-pyridinyl)ethoxy]-4-pyrimidinyl]hydrazone, benzaldehyde	[1]
Synonyms	STA-5326	[1][4][5]
CAS Number	541550-19-0	[1][2][4][5][6]
Molecular Formula	C ₂₃ H ₂₆ N ₆ O ₂	[1][2][5][6]
Molecular Weight	418.5 g/mol	[1][2][6]
Solubility in DMSO	20 mg/mL to 84 mg/mL	[1][7]
Appearance	Crystalline solid	[1]

Experimental Protocols

Materials

- **Apilimod** powder (CAS: 541550-19-0)
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol for Preparing a 10 mM Apilimod Stock Solution in DMSO

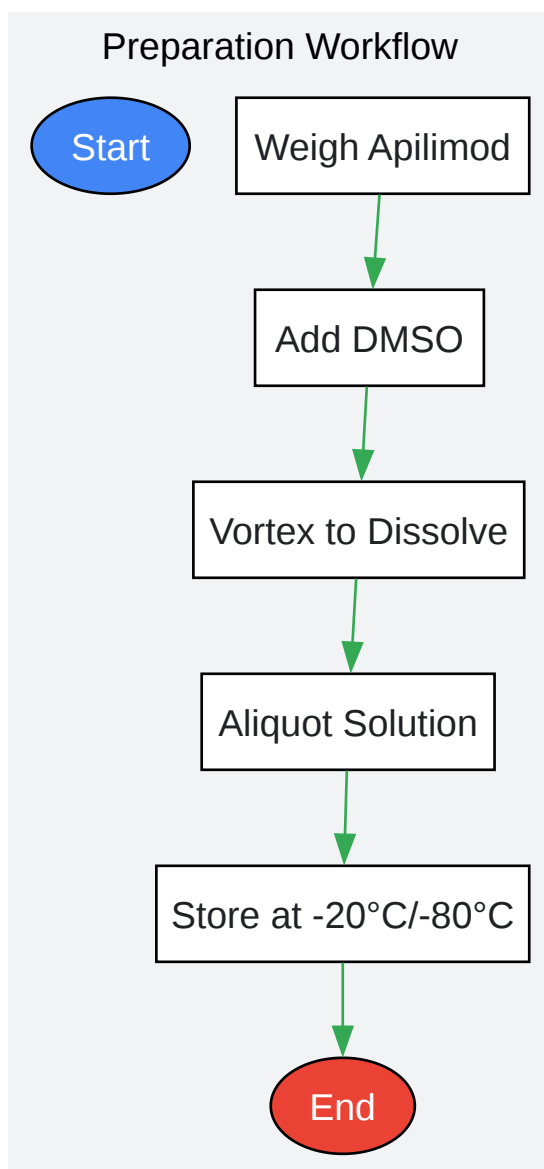
This protocol describes the preparation of a 10 mM stock solution of **Apilimod** in DMSO. This concentration is a common starting point for subsequent dilutions to working concentrations for various in vitro assays.

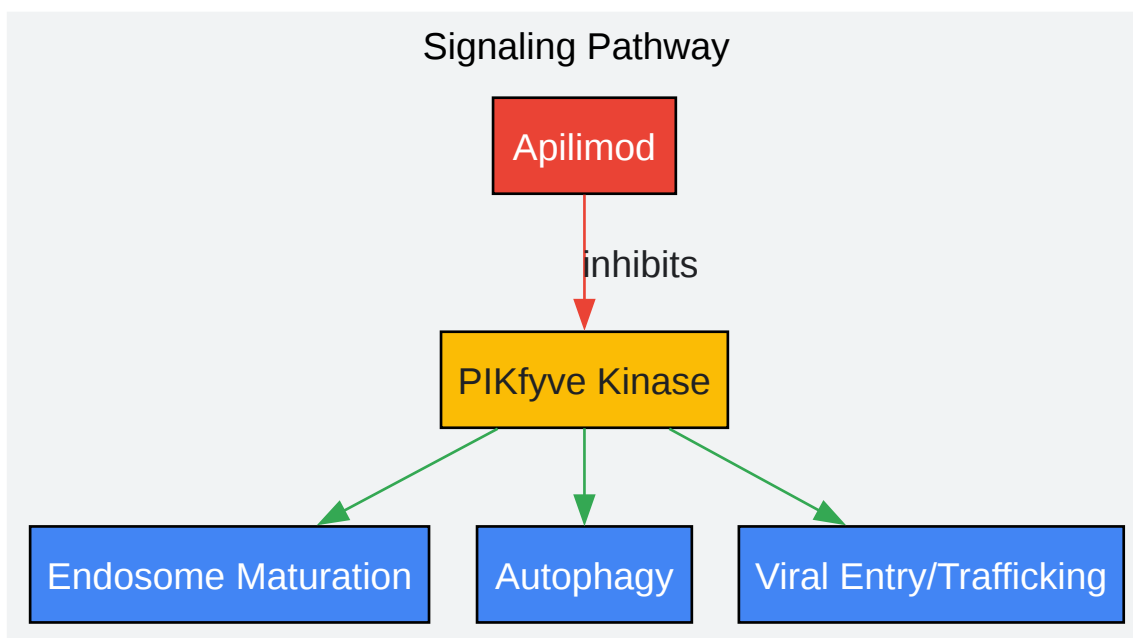
- Safety Precautions: Before handling **Apilimod**, consult the Safety Data Sheet (SDS). Work in a well-ventilated area and wear appropriate PPE.
- Determine the required mass of **Apilimod**:
 - The molecular weight of **Apilimod** is 418.5 g/mol .
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 418.5 \text{ g/mol} \times 1000 \text{ mg/g} = 4.185 \text{ mg}$
- Weighing **Apilimod**:
 - Using a calibrated analytical balance, carefully weigh out 4.185 mg of **Apilimod** powder and place it into a sterile microcentrifuge tube.
- Dissolving in DMSO:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **Apilimod** powder.
 - Cap the tube securely.
- Mixing:
 - Vortex the tube until the **Apilimod** is completely dissolved. Gentle warming in a 37°C water bath can aid in dissolution if necessary. Visually inspect the solution to ensure there are no undissolved particles.
- Storage:

- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C for long-term storage. When stored properly, the stock solution should be stable for several months.

Visualizations

Experimental Workflow for Apilimod Stock Solution Preparation





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. caymanchem.com [caymanchem.com]
- 2. Apilimod - Wikipedia [en.wikipedia.org]
- 3. echelon-inc.com [echelon-inc.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. Apilimod | CAS 541550-19-0 | Cayman Chemical | Biomol.com [biomol.com]
- 6. Apilimod | C₂₃H₂₆N₆O₂ | CID 10173277 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. selleckchem.com [selleckchem.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Apilimod Stock Solution Preparation]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1663032#how-to-prepare-apilimod-stock-solution-with-dmsol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com